Unraveling the Phase Behavior of Undecane in Binary Mixtures: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Undecane
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core principles and quantitative data surrounding the phase behavior of **undecane** in binary mixtures. A thorough understanding of solid-liquid, liquid-liquid, and vapor-liquid equilibria is paramount for applications ranging from materials science and chemical engineering to pharmaceutical formulation and drug delivery. This document provides a consolidated resource of experimental data, detailed methodologies, and visual representations of experimental workflows to aid researchers and professionals in these fields.

Introduction to Phase Equilibria of Binary Mixtures

The phase behavior of a binary mixture, such as those containing **undecane**, describes the physical state of the mixture under different conditions of temperature, pressure, and composition. The equilibrium between different phases (solid, liquid, and vapor) is governed by the principles of thermodynamics. A phase diagram is a graphical representation of these equilibrium conditions. For binary systems, temperature-composition diagrams are commonly used to illustrate the phase boundaries at a constant pressure.

Undecane ($n\text{-}C_{11}H_{24}$), a straight-chain alkane, serves as a fundamental component in numerous scientific and industrial applications. Its interactions with other molecules in a mixture dictate the formation of different phases and are crucial for processes such as crystallization, extraction, and distillation. The following sections delve into the specifics of solid-liquid, liquid-liquid, and vapor-liquid equilibria for binary mixtures containing **undecane**.

Solid-Liquid Equilibrium (SLE) of **Undecane** Binary Mixtures

Solid-liquid equilibrium is critical for understanding crystallization, purification, and the formulation of solid dosage forms. The phase diagrams of n-alkane mixtures can exhibit various features, including eutectic points, peritectic points, and solid solutions. For instance, binary mixtures of n-alkanes with an odd and an even number of carbon atoms can display complex phase behavior.

Quantitative SLE Data

The following tables summarize the solid-liquid equilibrium data for selected binary mixtures of **undecane**.

Table 1: Solid-Liquid Equilibrium Data for the n-Nonane + n-**Undecane** System

Mole Fraction Undecane (x_undecane)	Onset Temperature (K)	Peak Temperature (K)
0.00	220.3	223.5
0.10	215.8	218.9
0.20	218.4	222.1
0.30	221.7	225.2
0.40	225.1	228.6
0.50	228.5	231.9
0.60	232.0	235.2
0.70	235.5	238.6
0.80	239.0	241.9
0.90	242.5	245.1
1.00	246.0	248.5

Table 2: Solid-Liquid Equilibrium Data for the **Undecane** + Dodecane System

Mole Fraction Dodecane (x_dodecane)	Onset Temperature (K)	Peak Temperature (K)
0.0	247.6	249.8
0.1	245.1	247.5
0.2	242.5	245.2
0.3	239.8	242.8
0.4	237.0	240.3
0.5	234.1	237.7
0.6	231.1	235.0
0.7	228.0	232.2
0.8	224.8	229.3
0.9	221.5	226.3
1.0	218.1	223.2

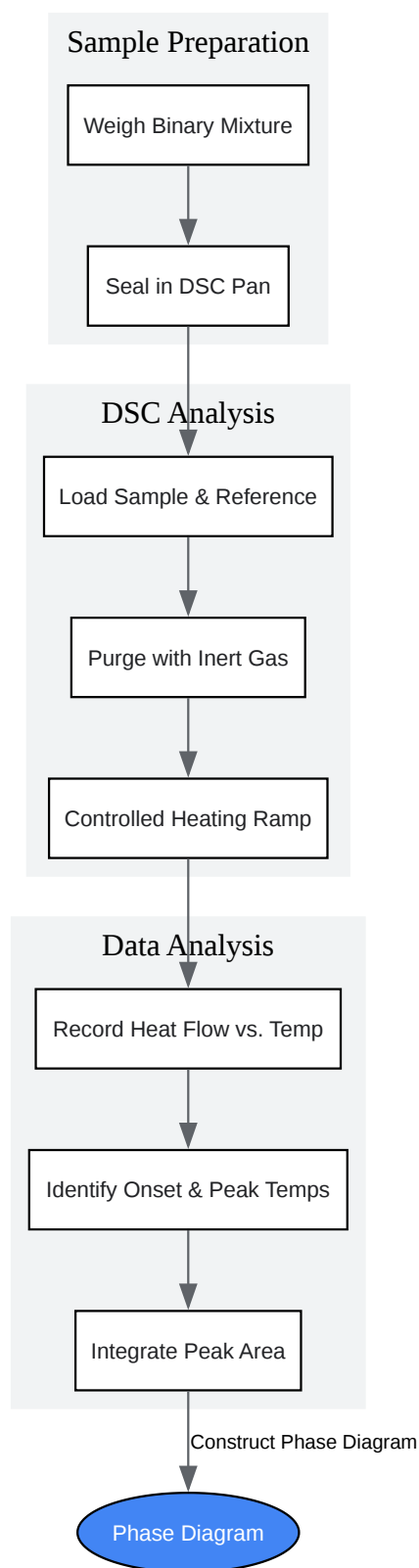# Experimental Protocol: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

Methodology:

- Sample Preparation:

  - Accurately weigh 5-10 mg of the binary mixture of a known composition into an aluminum DSC pan.

  - Hermetically seal the pan to prevent any loss of volatile components during heating.

- Prepare an empty hermetically sealed aluminum pan as a reference.

- Instrument Setup:

    - Place the sample and reference pans into the DSC cell.

    - Purge the DSC cell with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min) to provide an inert atmosphere and prevent oxidation.

- Thermal Program:

    - Equilibrate the sample at a temperature well below the expected melting point.

    - Ramp the temperature at a controlled heating rate (e.g., 5-10 K/min) to a temperature above the final melting point.

    - The heat flow to the sample is recorded as a function of temperature.

- Data Analysis:

    - The resulting DSC thermogram shows endothermic peaks corresponding to melting transitions.

    - The onset temperature of the peak is typically taken as the melting point of the eutectic mixture or the solidus temperature.

    - The peak temperature represents the liquidus temperature for a given composition.

    - The area under the peak is integrated to determine the enthalpy of fusion.

Visualization of SLE Experimental Workflow

Sample Preparation

Weigh Binary Mixture

Seal in DSC Pan

DSC Analysis

Load Sample & Reference

Purge with Inert Gas

Controlled Heating Ramp

Data Analysis

Record Heat Flow vs. Temp

Identify Onset & Peak Temps

Integrate Peak Area

Construct Phase Diagram

Phase Diagram

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Workflow for determining solid-liquid equilibria using DSC.

Liquid-Liquid Equilibrium (LLE) of **Undecane** Binary Mixtures

Liquid-liquid equilibrium occurs when a mixture of two or more liquids separates into two or more distinct liquid phases at a certain temperature and composition. This behavior is common in systems where the components have significantly different polarities, such as **undecane** and water.

Quantitative LLE Data

The following table presents liquid-liquid equilibrium data for a representative binary mixture of **undecane**.

Table 3: Liquid-Liquid Equilibrium Data for the **Undecane** + Methanol System at Atmospheric Pressure

Temperature (K)	Mole Fraction Undecane (Undecane-rich phase)	Mole Fraction Undecane (Methanol-rich phase)
293.15	0.998	0.005
298.15	0.995	0.008
303.15	0.991	0.012
308.15	0.985	0.018
313.15	0.978	0.025

Note: **Undecane** and water are practically immiscible at ambient conditions, with the solubility of **undecane** in water being extremely low.
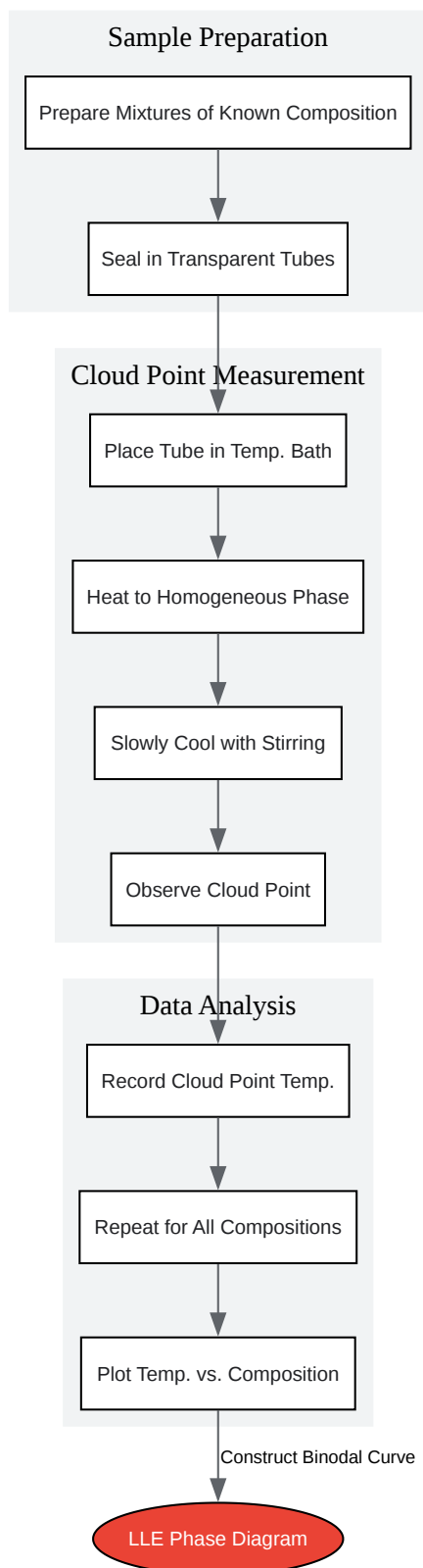
Experimental Protocol: Cloud Point Method

The cloud point method is a visual technique used to determine the temperature at which a single-phase liquid mixture becomes cloudy upon cooling, indicating the onset of phase separation.

Methodology:

- Sample Preparation:

  - Prepare a series of binary mixtures of known compositions in sealed, transparent test tubes.

  - The total volume of the mixture should be sufficient for clear observation.

- Apparatus Setup:

  - Place the test tube containing the mixture in a temperature-controlled bath with a viewing window.

  - A calibrated thermometer or temperature probe is immersed in the mixture to monitor its temperature accurately.

  - A stirring mechanism (e.g., a magnetic stirrer) is used to ensure uniform temperature and composition.

- Measurement:

  - Heat the mixture until it becomes a single homogeneous phase (clear solution).

  - Slowly cool the solution while stirring continuously.

  - The temperature at which the first sign of turbidity or cloudiness appears is recorded as the cloud point temperature.

  - The process can be repeated by gently heating the cloudy mixture until it becomes clear again to confirm the temperature.

- Data Analysis:

  - Repeat the measurement for all prepared compositions.

  - Plot the cloud point temperatures against the corresponding compositions to construct the binodal curve of the phase diagram.

Visualization of LLE Experimental Workflow

Sample Preparation

Prepare Mixtures of Known Composition

↓

Seal in Transparent Tubes

Cloud Point Measurement

Place Tube in Temp. Bath

↓

Heat to Homogeneous Phase

↓

Slowly Cool with Stirring

↓

Observe Cloud Point

Data Analysis

Record Cloud Point Temp.

↓

Repeat for All Compositions

↓

Plot Temp. vs. Composition

Construct Binodal Curve

↓

LLE Phase Diagram

Workflow for determining liquid-liquid equilibria via the cloud point method.

Vapor-Liquid Equilibrium (VLE) of **Undecane** Binary Mixtures

Vapor-liquid equilibrium data are essential for the design of distillation processes, which are widely used for separating liquid mixtures. The VLE of a binary mixture describes the composition of the vapor phase that is in equilibrium with the liquid phase at a given temperature and pressure.

Quantitative VLE Data

The following tables provide vapor-liquid equilibrium data for representative binary mixtures of **undecane**.

Table 4: Vapor-Liquid Equilibrium Data for the **Undecane** + Propane System at 344.15 K

Pressure (MPa)	Mole Fraction Propane (Liquid Phase, x_propane)	Mole Fraction Propane (Vapor Phase, y_propane)
0.1	0.025	0.850
0.2	0.052	0.920
0.4	0.110	0.960
0.6	0.175	0.975
0.8	0.250	0.982
1.0	0.340	0.987

Table 5: Vapor-Liquid Equilibrium Data for the **Undecane** + Aniline System at 101.3 kPa

Temperature (K)	Mole Fraction Undecane (Liquid Phase, x_undecane)	Mole Fraction Undecane (Vapor Phase, y_undecane)
457.2	0.100	0.235
459.8	0.200	0.380
462.5	0.300	0.490
465.1	0.400	0.580
467.6	0.500	0.655
470.0	0.600	0.725
472.3	0.700	0.790
474.5	0.800	0.855
476.6	0.900	0.925

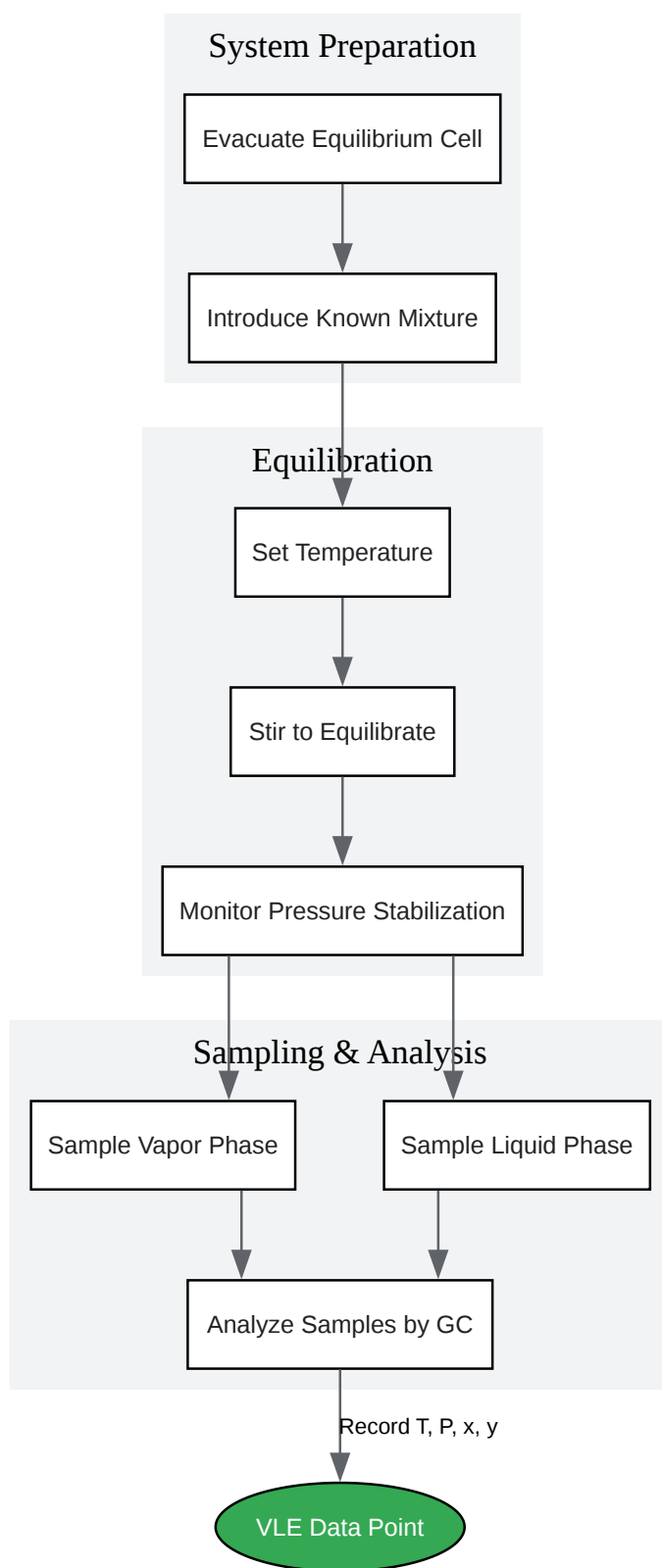## Experimental Protocol: Static-Analytic Method

The static-analytic method is a precise technique for measuring VLE data. It involves allowing a mixture of known overall composition to equilibrate in a closed cell at a constant temperature and then analyzing the composition of the liquid and vapor phases.

Methodology:

- Apparatus:

  - A thermostatted equilibrium cell equipped with pressure and temperature sensors.

  - A magnetic stirrer to ensure equilibrium is reached.

  - Sampling valves for both the liquid and vapor phases.

  - An analytical instrument, typically a gas chromatograph (GC), to determine the composition of the samples.

- Procedure:

  - Evacuate the equilibrium cell to remove any residual air.

  - Introduce a precisely known amount of the binary mixture into the cell.

  - Bring the cell to the desired temperature and allow the system to equilibrate with constant stirring. Equilibrium is typically reached when the pressure remains constant over time.

  - Once equilibrium is established, stop stirring and allow the phases to separate.

- Sampling and Analysis:

  - Carefully withdraw small samples from the liquid and vapor phases through the respective sampling valves. The sample size should be small enough not to disturb the equilibrium.

  - Analyze the composition of each sample using a calibrated gas chromatograph.

- Data Collection:

  - Record the equilibrium temperature, pressure, and the compositions of the liquid (x) and vapor (y) phases.

  - Repeat the procedure for different overall compositions and/or temperatures to generate a complete VLE dataset.

Visualization of VLE Experimental Workflow

System Preparation

Evacuate Equilibrium Cell

↓

Introduce Known Mixture

Equilibration

Set Temperature

↓

Stir to Equilibrate

↓

Monitor Pressure Stabilization

Sampling & Analysis

Sample Vapor Phase

Sample Liquid Phase

↓

Analyze Samples by GC

Record T, P, x, y

↓

VLE Data Point

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Workflow for VLE determination using the static-analytic method.

Conceptual Relationships in Binary Phase Equilibria

The interplay between solid-liquid, liquid-liquid, and vapor-liquid equilibria governs the overall phase behavior of a binary mixture. The following diagram illustrates the logical relationships between these different types of phase equilibria.
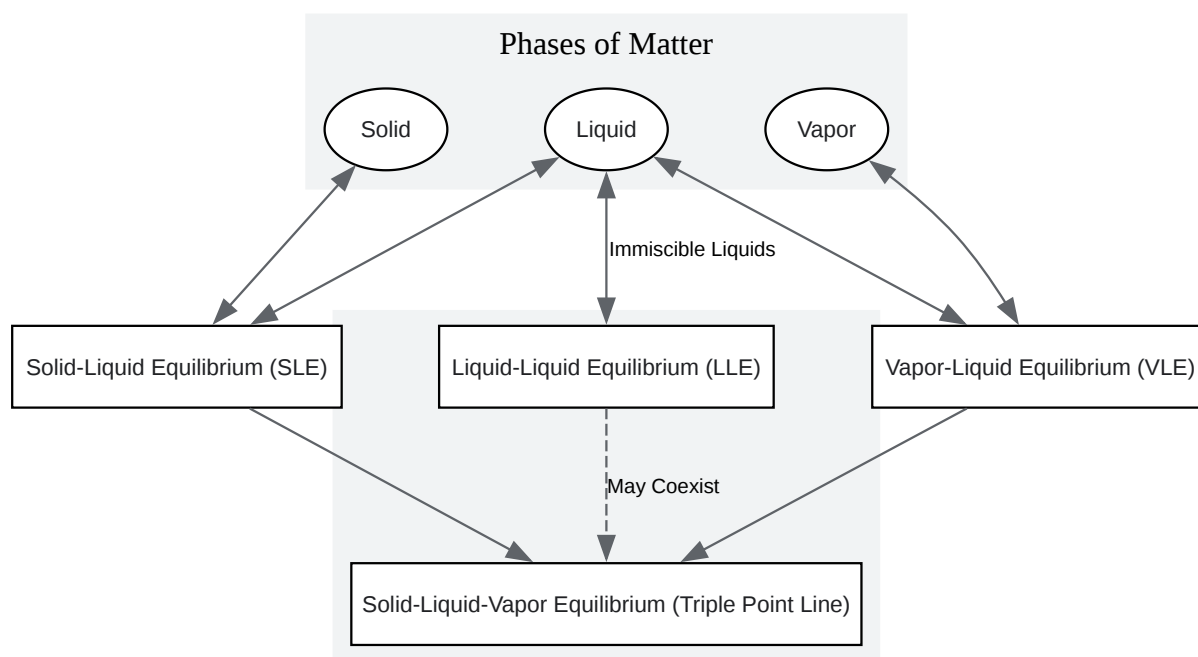
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Conceptual relationships between different types of binary phase equilibria.

This diagram highlights how the different two-phase equilibria (SLE, LLE, VLE) represent the boundaries between single-phase regions and can intersect to form three-phase equilibria, such as the solid-liquid-vapor equilibrium line. The presence and nature of these equilibria are determined by the intermolecular forces between the components of the binary mixture.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com